

2-Chloroquinoxaline: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloroquinoxaline

Cat. No.: B048734

[Get Quote](#)

For immediate release: This technical guide provides an in-depth overview of **2-Chloroquinoxaline** (CAS No. 1448-87-9), a pivotal heterocyclic compound in the landscape of modern medicinal chemistry and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and significant applications, supported by experimental protocols and pathway visualizations.

Core Chemical and Physical Data

2-Chloroquinoxaline is a yellow crystalline solid that serves as a fundamental building block in the synthesis of a wide array of biologically active molecules.^[1] Its core characteristics are summarized below.

Property	Value
CAS Number	1448-87-9 ^[1]
Molecular Formula	C ₈ H ₅ ClN ₂ ^[1]
Molecular Weight	164.59 g/mol
Appearance	White to light gray or yellow crystalline powder
Melting Point	47-50 °C
Boiling Point	100 °C at 1.4 mmHg

Synthesis of 2-Chloroquinoxaline

The synthesis of **2-Chloroquinoxaline** is most commonly achieved through the chlorination of its precursor, 2-hydroxyquinoxaline (also known as quinoxalin-2-one). This reaction is typically carried out using phosphorus oxychloride (POCl_3) and yields the desired product with high efficiency.

Experimental Protocol: Synthesis from 2-Hydroxyquinoxaline

This protocol outlines the laboratory-scale synthesis of **2-Chloroquinoxaline**.

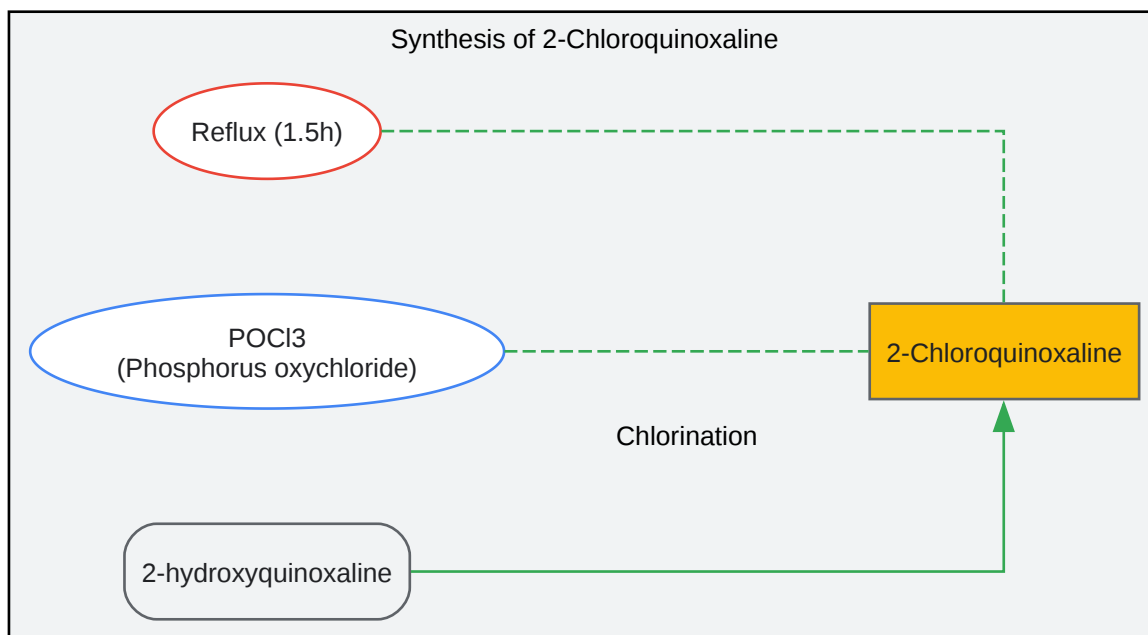
Materials:

- 2-hydroxyquinoxaline
- Phosphorus oxychloride (POCl_3)
- Dichloromethane (CH_2Cl_2)
- Water (H_2O)
- Sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for reflux and extraction

Procedure:

- To 100g of phosphorus oxychloride, add 14.62 g (100 mmol) of quinoxalin-2-one.^[2]
- Heat the mixture at reflux for a duration of 1.5 hours under a nitrogen atmosphere.^[2]
- After reflux, allow the mixture to cool to room temperature.
- Slowly and cautiously pour the cooled reaction mixture into 700 ml of water.^[2]
- Extract the resulting aqueous solution with dichloromethane (2 x 250 ml).^[2]

- Combine the organic layers and wash with water.
- Dry the organic phase over anhydrous sodium sulfate, filter, and then evaporate the solvent under reduced pressure to yield **2-Chloroquinoxaline** as a brown solid.[2]



[Click to download full resolution via product page](#)

A simplified diagram illustrating the synthesis of **2-Chloroquinoxaline**.

Applications in Drug Development

2-Chloroquinoxaline is a versatile scaffold for the development of novel therapeutic agents due to its wide range of pharmacological activities, including antimicrobial, anticancer, and antiviral properties.[1][3] The chlorine atom at the 2-position is a reactive site, enabling nucleophilic substitution to create a diverse library of derivatives.

Antimicrobial and Antifungal Applications

Derivatives of **2-Chloroquinoxaline** have demonstrated significant potential as both antibacterial and antifungal agents. The substitution of the chlorine atom with various nucleophiles such as alcohols, thiols, and amines is a primary strategy for generating novel compounds with enhanced biological activity.

Anticancer Potential

Quinoxaline derivatives are a prominent class of nitrogen-containing heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their diverse and potent biological activities, including anticancer properties. Research has shown that derivatives synthesized from **2-Chloroquinoxaline** can exhibit significant cytotoxic activity against various cancer cell lines.

Antiviral Activity

Recent studies have highlighted the potential of quinoxaline derivatives as antiviral agents, with some research exploring their efficacy against respiratory pathogens. The molecular framework of **2-chloroquinoxaline** has been used as a template in in-silico studies to evaluate binding affinity to viral proteins.

Experimental Workflow: Synthesis of 2-Aminoquinoxaline Analogs

A common application of **2-Chloroquinoxaline** is in the synthesis of 2-aminoquinoxaline derivatives, which are explored for various therapeutic purposes.

Experimental Protocol: General Method for Synthesis of 2-Aminoquinoxaline Analogs

This protocol details a general procedure for the nucleophilic substitution of the chlorine atom in **2-Chloroquinoxaline** with an amine.

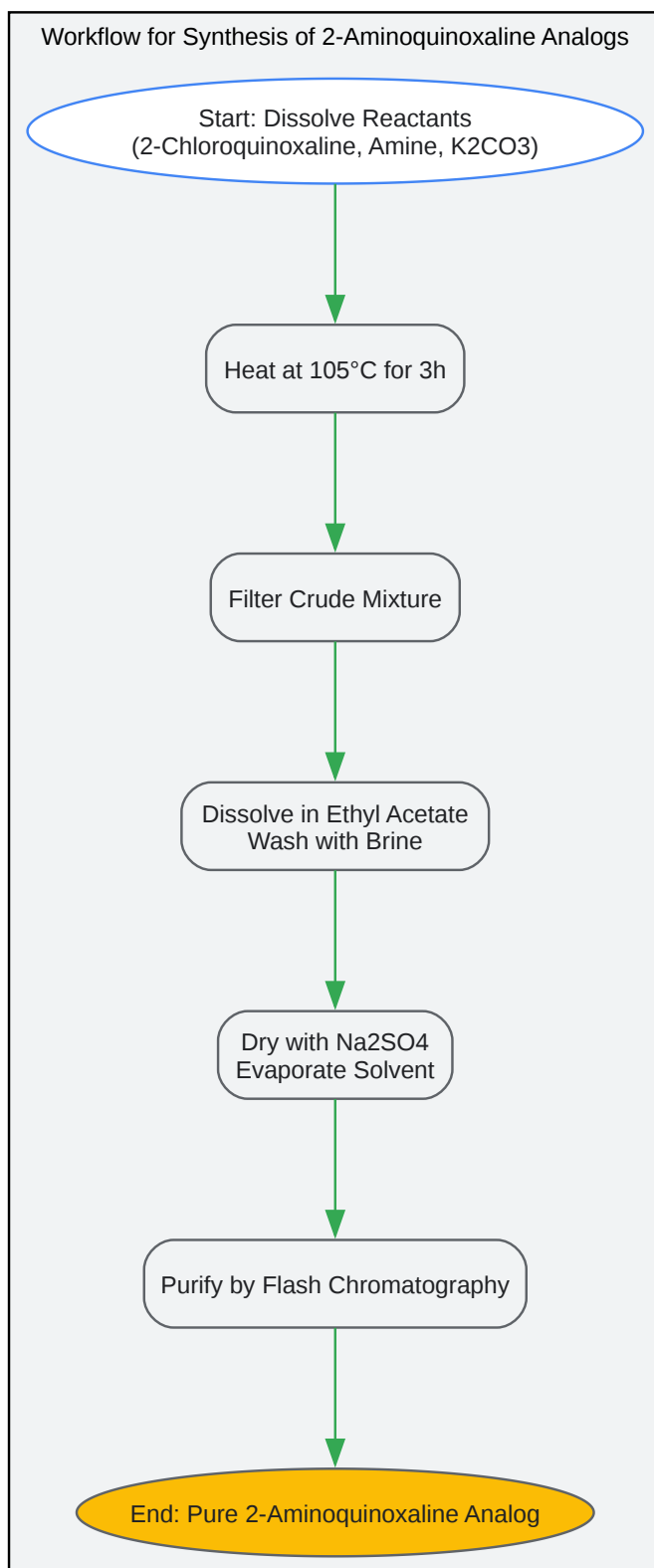
Materials:

- **2-Chloroquinoxaline**
- Desired amine
- Potassium carbonate (K_2CO_3)
- Dioxane/water (9:1 mixture)

- Ethyl acetate
- Brine
- Sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- In a sealed tube, dissolve **2-chloroquinoxaline** (0.608 mmol), potassium carbonate (1.215 mmol), and the desired amine (3.038 mmol) in 2.4 mL of a 9:1 dioxane/water mixture.[\[4\]](#)
- Heat the reaction mixture at 105 °C for 3 hours.[\[4\]](#)
- After cooling, filter the crude mixture.
- Dissolve the resulting solid in ethyl acetate and wash twice with brine.[\[4\]](#)
- Dry the organic layer over sodium sulfate, filter, and evaporate the solvent under reduced pressure.[\[4\]](#)
- Purify the crude residue using flash chromatography with a silica gel stationary phase.[\[4\]](#)



[Click to download full resolution via product page](#)

A flowchart of the experimental workflow for synthesizing 2-aminoquinoxaline analogs.

Conclusion

2-Chloroquinoxaline is a compound of significant interest in the field of medicinal chemistry. Its versatile chemical nature allows for the synthesis of a multitude of derivatives with a broad spectrum of biological activities. The protocols and data presented in this guide are intended to support researchers in their endeavors to develop novel and effective therapeutic agents based on the quinoxaline scaffold.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. prepchem.com [prepchem.com]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [2-Chloroquinoxaline: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048734#2-chloroquinoxaline-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com